

Commercial Availability and Technical Guide for 3-Methyl-4-nitroaniline

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Compound of Interest

Compound Name: 3-Methyl-4-nitroaniline

Cat. No.: B015440

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **3-Methyl-4-nitroaniline** (CAS No. 611-05-2). It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications. This guide includes a summary of suppliers, detailed specifications, physical and chemical properties, and a representative experimental protocol for a common application.

Introduction to 3-Methyl-4-nitroaniline

3-Methyl-4-nitroaniline, also known as 4-Nitro-3-toluidine, is an important aromatic amine intermediate. Its molecular structure, featuring both a methyl and a nitro group on the aniline backbone, makes it a versatile precursor in various chemical syntheses. It is widely utilized in the manufacturing of azo dyes and pigments and serves as a key building block in the synthesis of pharmaceutical and agrochemical compounds.^[1] The presence of the nitro group, a strong electron-withdrawing group, and the amino group, an electron-donating group, on the same aromatic ring, imparts unique reactivity to the molecule, making it suitable for a range of chemical transformations.

Commercial Availability and Suppliers

3-Methyl-4-nitroaniline is commercially available from a variety of chemical suppliers, ranging from large, global distributors to more specialized manufacturers. The purity and available

quantities can vary between suppliers to meet the diverse needs of research and development laboratories as well as larger-scale production facilities.

Below is a summary of prominent suppliers offering **3-Methyl-4-nitroaniline**:

Supplier	Website	Notes
Thermo Scientific Chemicals	--INVALID-LINK--	Offers various purities and pack sizes, suitable for research and development.
TCI Chemicals	--INVALID-LINK--	Provides a range of purities with detailed specifications and safety information.
Chem-Impex	--INVALID-LINK--	Supplies the compound for research and industrial applications, with a focus on intermediates.
Scimplify	--INVALID-LINK--	A B2B platform that connects buyers with manufacturers, offering various grades.
IndiaMART	--INVALID-LINK--	A marketplace featuring numerous Indian manufacturers and suppliers.
ChemicalBook	--INVALID-LINK--	A comprehensive database that lists multiple suppliers and provides basic technical data.

Technical Data Comparison

The following table summarizes the technical specifications for **3-Methyl-4-nitroaniline** available from different suppliers. This allows for a convenient comparison of key quality parameters.

Supplier	Purity	Appearance	Melting Point (°C)	Analytical Method
Thermo Scientific Chemicals	≥98.5%	Yellow to pale green crystals or powder	132.0 - 138.0	HPLC
TCI Chemicals	>97.0%	Light yellow to brown powder to crystal	131.0 - 136.0	GC
Chem-Impex	≥98%	Off-white crystalline powder	136 - 141	GC
GRK Research Laboratories (via IndiaMART)	98%	Light yellow to brown crystalline powder or crystals	Not specified	Not specified

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Methyl-4-nitroaniline** is provided in the table below.

Property	Value	Reference
CAS Number	611-05-2	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	Yellow to brown crystalline solid	
Melting Point	131-141 °C	[1]
Synonyms	4-Nitro-3-toluidine, 5-Amino-2-nitrotoluene, 3-Amino-6-nitrotoluene	[1]
Solubility	Soluble in methanol.	

Representative Experimental Protocol: Synthesis of an Azo Dye

3-Methyl-4-nitroaniline is a common precursor for the synthesis of azo dyes. The following is a representative, two-step experimental protocol for the preparation of an azo dye, which involves the diazotization of **3-Methyl-4-nitroaniline** followed by a coupling reaction with a suitable coupling agent, such as 2-naphthol.

Step 1: Diazotization of **3-Methyl-4-nitroaniline**

- In a 100 mL beaker, suspend 1.52 g (0.01 mol) of **3-Methyl-4-nitroaniline** in a mixture of 3 mL of concentrated hydrochloric acid and 10 mL of distilled water.
- Cool the suspension to 0-5 °C in an ice-water bath with continuous stirring.
- In a separate beaker, dissolve 0.76 g (0.011 mol) of sodium nitrite in 5 mL of cold distilled water.
- Slowly add the sodium nitrite solution dropwise to the cooled **3-Methyl-4-nitroaniline** suspension while maintaining the temperature between 0-5 °C.

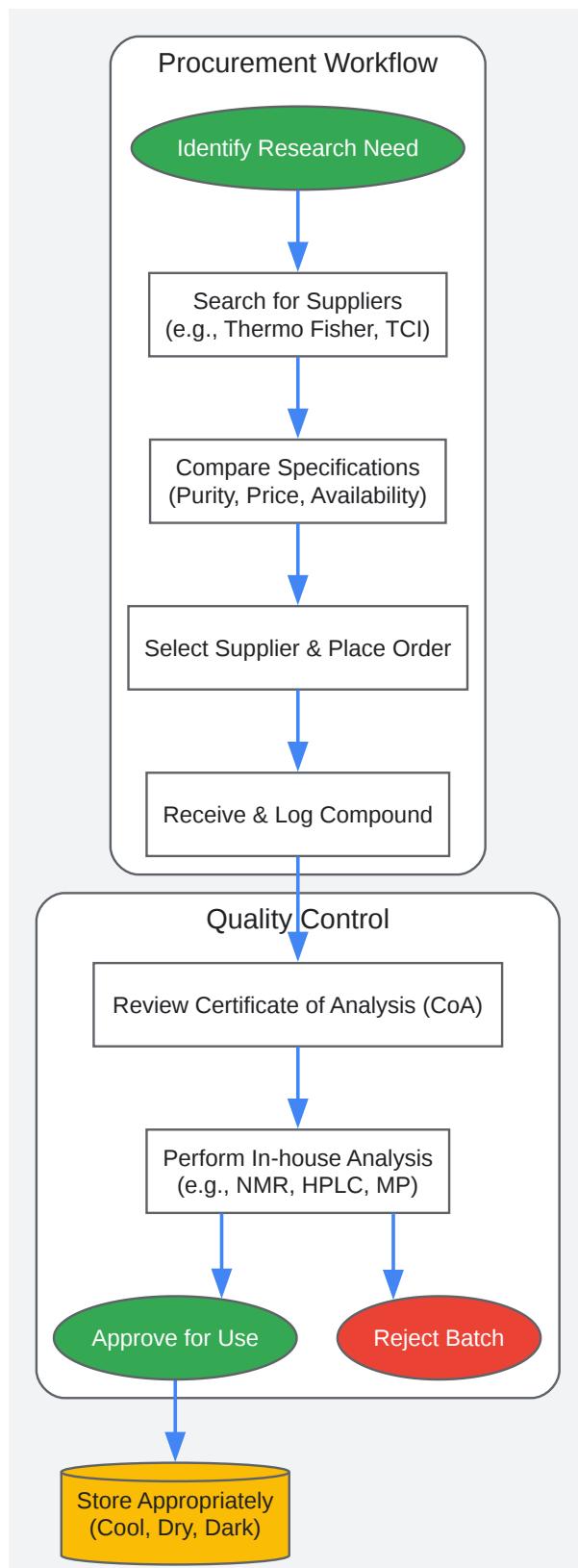
- Continue stirring the mixture in the ice bath for an additional 15-20 minutes to ensure the completion of the diazotization reaction. The resulting solution contains the diazonium salt of **3-Methyl-4-nitroaniline** and should be used immediately in the next step.

Step 2: Azo Coupling Reaction with 2-Naphthol

- In a 250 mL beaker, dissolve 1.44 g (0.01 mol) of 2-naphthol in 20 mL of a 10% sodium hydroxide solution.
- Cool this alkaline solution to 0-5 °C in an ice-water bath with continuous stirring.
- Slowly add the freshly prepared, cold diazonium salt solution from Step 1 to the cold alkaline solution of 2-naphthol with vigorous stirring.
- A colored precipitate of the azo dye will form immediately. Continue stirring the reaction mixture in the ice bath for 30 minutes to ensure complete coupling.
- Filter the precipitated azo dye using a Büchner funnel and wash the crude product thoroughly with cold distilled water until the filtrate is neutral.
- The crude dye can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture.
- Dry the purified dye in a desiccator or a vacuum oven.

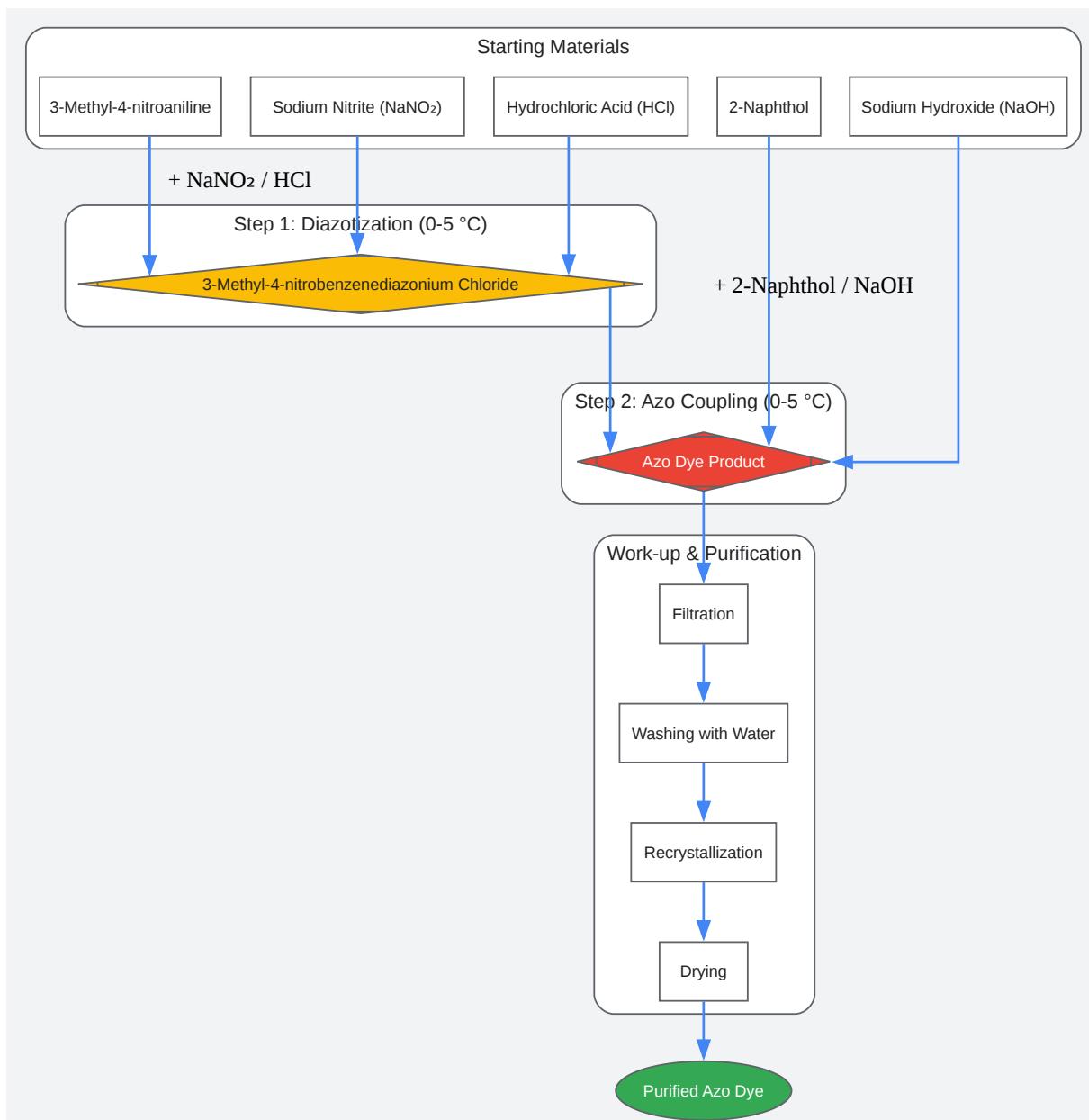
Visualized Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate key processes related to the procurement and application of **3-Methyl-4-nitroaniline**.



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Procurement and Quality Control Workflow for **3-Methyl-4-nitroaniline**.



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Synthetic Pathway for an Azo Dye from **3-Methyl-4-nitroaniline**.

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References

- 1. chemimpex.com [chemimpex.com]
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